

# spectroscopic comparison of Diethyl bis(hydroxymethyl)malonate and its precursors

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## Compound of Interest

Compound Name:	Diethyl bis(hydroxymethyl)malonate
Cat. No.:	B146577

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## A Spectroscopic Guide to Diethyl Bis(hydroxymethyl)malonate and Its Precursors

For researchers, scientists, and professionals in drug development, a thorough understanding of the spectroscopic characteristics of chemical compounds is paramount for identification, purity assessment, and structural elucidation. This guide provides a comparative analysis of the spectroscopic data for **Diethyl bis(hydroxymethyl)malonate** and its precursors, diethyl malonate and formaldehyde, supported by experimental data and protocols.

This publication offers a detailed examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for each compound. The information is presented in a clear, tabular format to facilitate straightforward comparison. Additionally, a comprehensive experimental protocol for the synthesis of **Diethyl bis(hydroxymethyl)malonate** is provided, along with a visual representation of the synthetic pathway.

## Spectroscopic Data Comparison

The following tables summarize the key spectroscopic features of **Diethyl bis(hydroxymethyl)malonate**, diethyl malonate, and formaldehyde, allowing for a direct comparison of their characteristic signals.

**Table 1:**  $^1\text{H}$  NMR Spectroscopic Data

Compound	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
Diethyl bis(hydroxymeth yl)malonate	~4.2	q	4H	-OCH <sub>2</sub> CH <sub>3</sub>
	~3.8	s	4H	-CH <sub>2</sub> OH
	~2.5	br s	2H	-OH
	~1.2	t	6H	-OCH <sub>2</sub> CH <sub>3</sub>
Diethyl Malonate <sup>[1][2]</sup>	4.20	q	4H	-OCH <sub>2</sub> CH <sub>3</sub>
	3.39	s	2H	-CH <sub>2</sub> -
	1.27	t	6H	-OCH <sub>2</sub> CH <sub>3</sub>
Formaldehyde	~9.6	s	1H	-CHO

Note: Solvent for  $^1\text{H}$  NMR of **Diethyl bis(hydroxymethyl)malonate** and Diethyl Malonate is CDCl<sub>3</sub>. The chemical shift of formaldehyde can vary depending on the solvent and concentration.

**Table 2:** IR Spectroscopic Data

Compound	Wavenumber (cm <sup>-1</sup> )	Functional Group
Diethyl bis(hydroxymethyl)malonate[3]	~3400 (broad)	O-H (alcohol)
~2980	C-H (aliphatic)	
~1730	C=O (ester)	
~1200	C-O (ester/alcohol)	
Diethyl Malonate[4][5]	2985, 2942, 2909	C-H (aliphatic)
1751, 1736	C=O (ester)	
1370, 1260, 1155, 1032	C-O (ester)	
Formaldehyde[6][7][8]	2843, 2783	C-H (aldehyde)
1746	C=O (aldehyde)	

**Table 3: Mass Spectrometry Data (Electron Ionization)**

Compound	Molecular Formula	Molecular Weight (g/mol)	Key m/z values
Diethyl bis(hydroxymethyl)malonate[3][9]	C <sub>9</sub> H <sub>16</sub> O <sub>6</sub>	220.22	220 (M <sup>+</sup> ), 189, 173, 145, 129, 101
Diethyl Malonate[10]	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	160.17	160 (M <sup>+</sup> ), 115, 88, 61, 45
Formaldehyde[8]	CH <sub>2</sub> O	30.03	30 (M <sup>+</sup> ), 29, 28

## Experimental Protocol: Synthesis of Diethyl Bis(hydroxymethyl)malonate

This section details the experimental procedure for the synthesis of **Diethyl bis(hydroxymethyl)malonate** from diethyl malonate and formaldehyde.[11]

Materials:

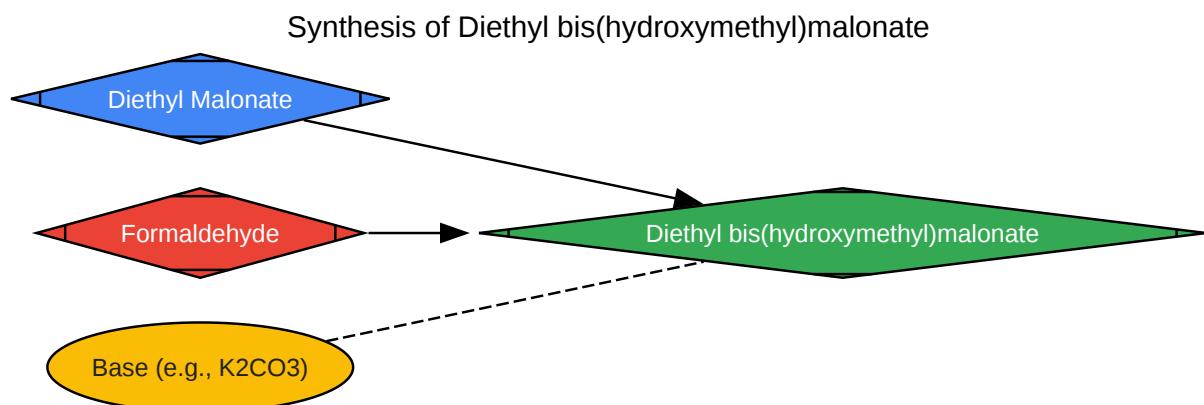
- Diethyl malonate
- Formaldehyde solution (e.g., 37% in water)
- Potassium carbonate ( $K_2CO_3$ ) or another suitable base
- Diethyl ether
- Anhydrous sodium sulfate
- Saturated aqueous ammonium chloride solution

**Procedure:**

- To a stirred solution of diethyl malonate in water, add a catalytic amount of potassium carbonate.
- Slowly add formaldehyde solution to the mixture at room temperature. The reaction is typically exothermic.
- Continue stirring for several hours until the reaction is complete (monitored by TLC).
- Quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography to obtain pure **Diethyl bis(hydroxymethyl)malonate**.

## Visualizing the Synthesis

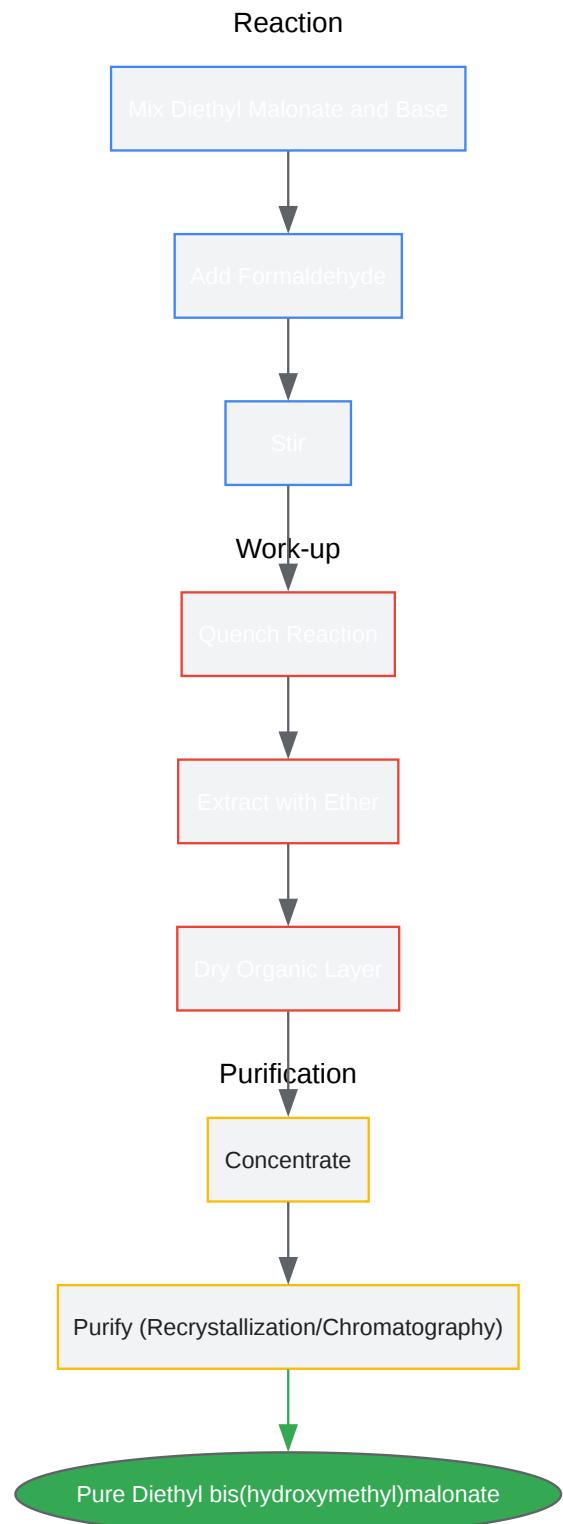
The following diagrams illustrate the chemical reaction and the experimental workflow for the synthesis of **Diethyl bis(hydroxymethyl)malonate**.



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Caption: Chemical reaction for the synthesis of **Diethyl bis(hydroxymethyl)malonate**.

## Experimental Workflow for Synthesis



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